

refining HWL-088 treatment protocols

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Compound of Interest

Compound Name: HWL-088

Cat. No.: B2774508

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HWL-088 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for utilizing **HWL-088** in experimental settings. The information is presented in a question-and-answer format to directly address potential issues and streamline troubleshooting.

Frequently Asked Questions (FAQs)

Q1: What is **HWL-088** and what is its primary mechanism of action?

A1: **HWL-088** is a potent free fatty acid receptor 1 (FFAR1) agonist with an EC₅₀ of 18.9 nM.[1][2] It also exhibits moderate peroxisome proliferator-activated receptor δ (PPAR δ) activity (EC₅₀ = 570.9 nM).[1][2] Its primary mechanism involves stimulating glucose-dependent insulin secretion from pancreatic β -cells by activating FFAR1.[1][2] Additionally, its partial agonism of PPAR δ contributes to improved lipid metabolism.[1][2]

Q2: What are the potential therapeutic applications of **HWL-088**?

A2: **HWL-088** is being investigated as a potential treatment for type 2 diabetes mellitus.[3] Studies have shown that it improves glucose and lipid metabolism, enhances β -cell function,

and reduces fat accumulation in adipose tissue and the liver.^{[1][2]} It has also demonstrated synergistic effects when used in combination with metformin.^{[1][2]}

Q3: How does **HWL-088** compare to other FFAR1 agonists like TAK-875?

A3: Long-term administration of **HWL-088** has shown better glucose control and plasma lipid profiles compared to TAK-875.^{[1][2]} **HWL-088**'s dual activity as a FFAR1 agonist and a moderate PPAR δ agonist may contribute to its enhanced therapeutic profile.

Q4: What are the known effects of **HWL-088** on gene expression?

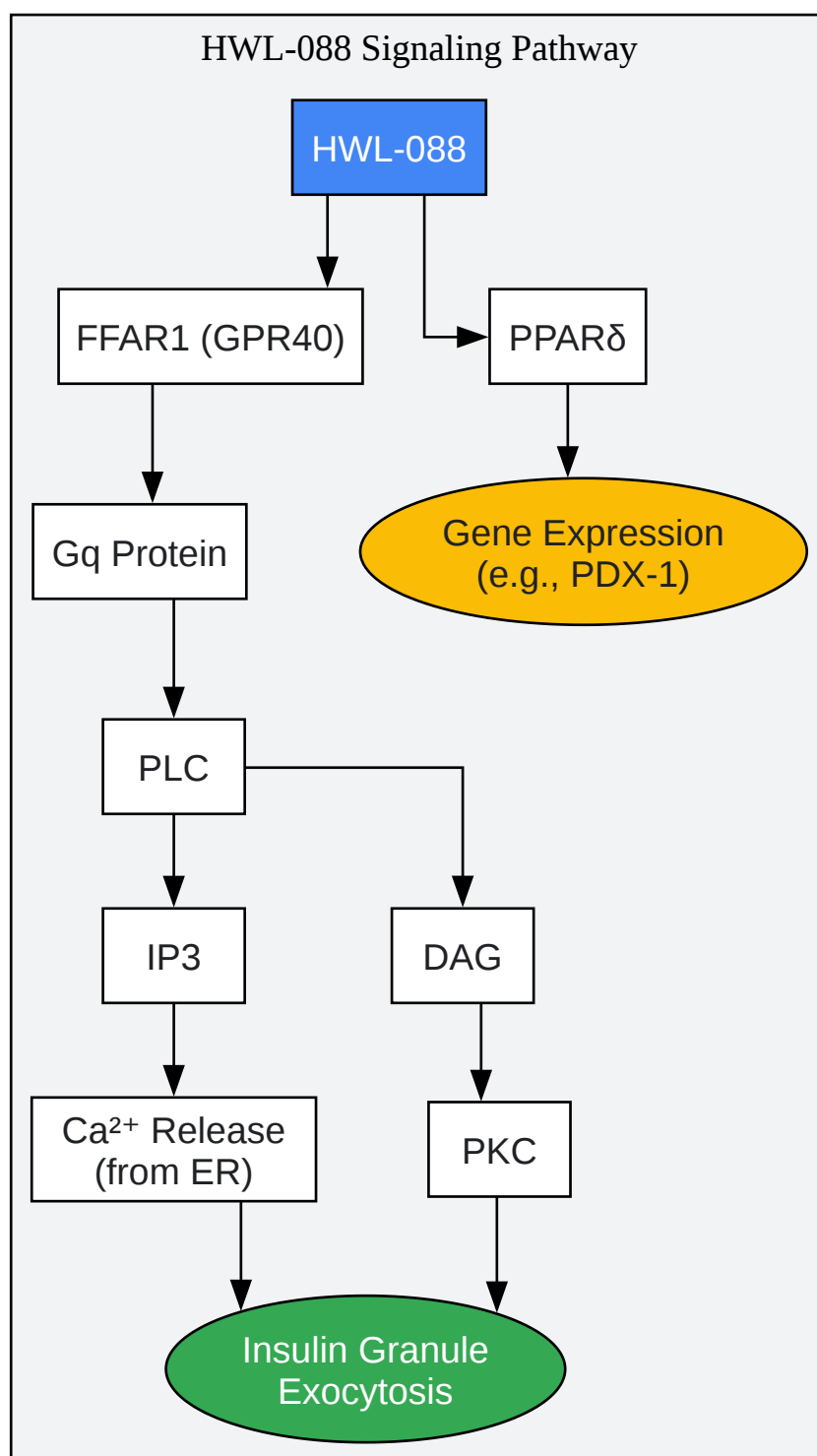
A4: **HWL-088** has been shown to up-regulate the expression of pancreas duodenum homeobox-1 (PDX-1), a key transcription factor for β -cell function.^{[1][2]} In the context of non-alcoholic steatohepatitis (NASH), it has been observed to regulate the expression of genes related to inflammation, fibrosis, and oxidative stress.

Data Presentation

Table 1: In Vitro Efficacy of **HWL-088**

Target	Activity	EC50 (nM)
FFAR1	Agonist	18.9 ^{[1][2]}
PPAR δ	Partial Agonist	570.9 ^{[1][2]}

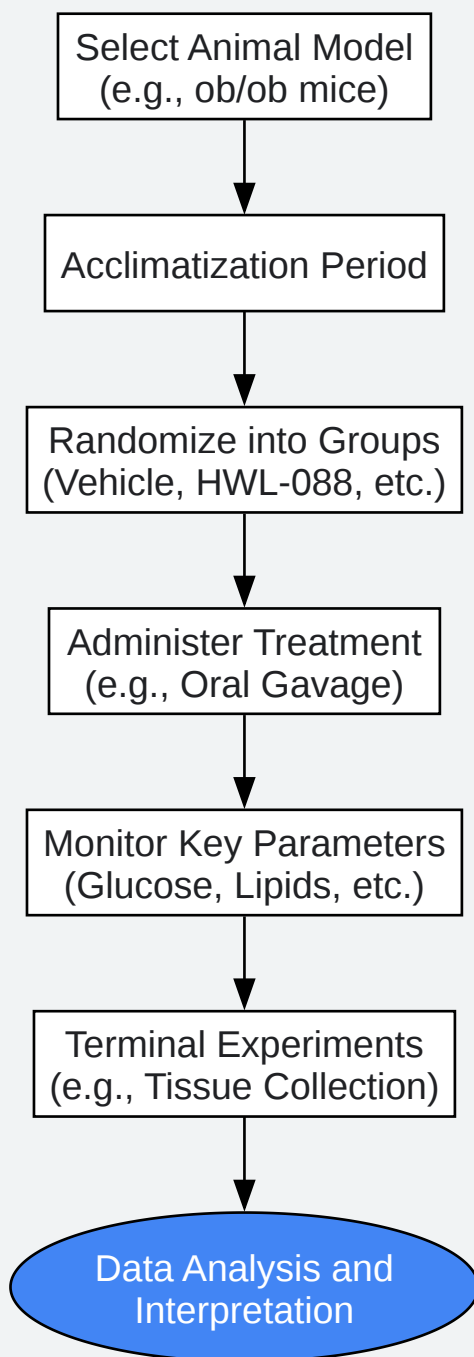
Signaling Pathway and Experimental Workflow



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Caption: Signaling pathway of **HWL-088** through FFAR1 and PPARδ.

General In Vivo Experimental Workflow for HWL-088

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